

Long-Term Stability of ENMD-2076 Tartrate in Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1671335

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Introduction

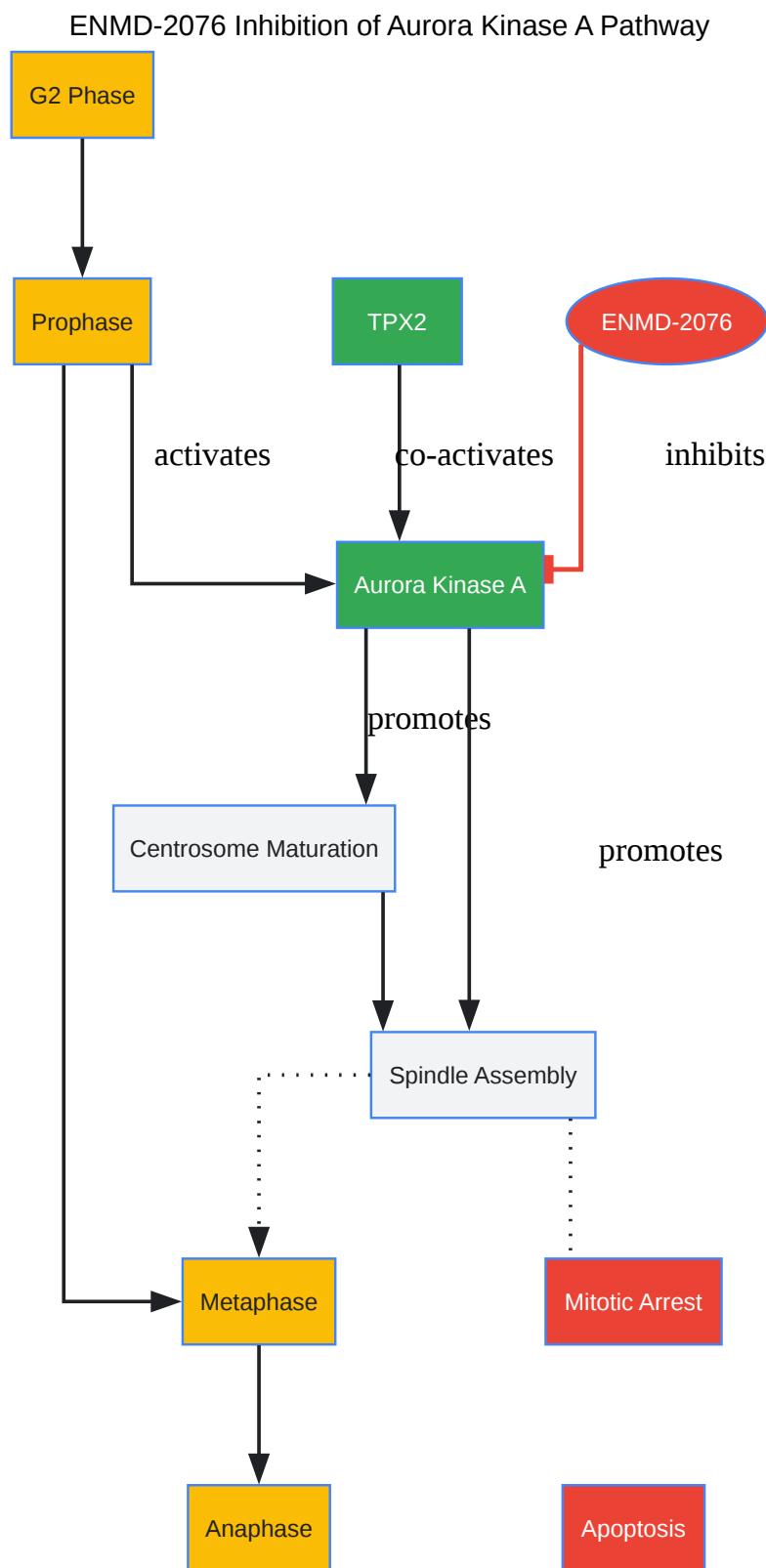
ENMD-2076 is a multi-targeted kinase inhibitor with potent activity against Aurora Kinase A and various receptor tyrosine kinases involved in angiogenesis, such as Vascular Endothelial Growth Factor Receptors (VEGFRs) and Fibroblast Growth Factor Receptors (FGFRs)[1][2]. Its dual mechanism of action, targeting both cell proliferation and tumor blood supply, makes it a promising candidate in oncology research. The long-term stability of **ENMD-2076 Tartrate** in solution is a critical factor for ensuring the accuracy and reproducibility of preclinical and clinical studies. These application notes provide detailed protocols for assessing its stability and present illustrative data on its long-term behavior in solution.

Signaling Pathways Targeted by ENMD-2076

ENMD-2076 exerts its anti-cancer effects by inhibiting key signaling pathways involved in cell cycle regulation and angiogenesis.

Aurora Kinase A Signaling Pathway

ENMD-2076 is a potent inhibitor of Aurora Kinase A, a key regulator of mitosis. Inhibition of this pathway disrupts spindle formation, leading to mitotic arrest and apoptosis in cancer cells.



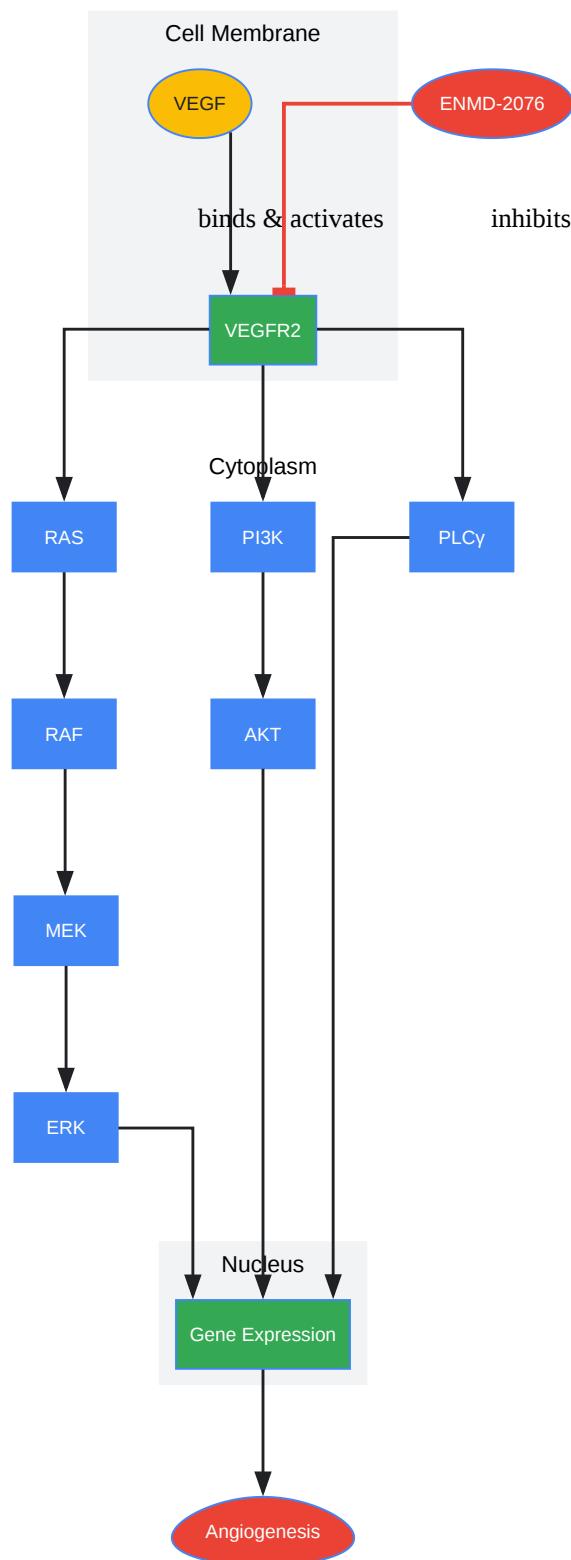
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Caption: Inhibition of Aurora Kinase A by ENMD-2076 disrupts mitosis.

VEGFR2 Signaling Pathway in Angiogenesis

ENMD-2076 also targets VEGFR2, a key receptor in the angiogenesis signaling cascade. By inhibiting VEGFR2, ENMD-2076 can block the formation of new blood vessels that tumors rely on for growth and metastasis.

ENMD-2076 Inhibition of VEGFR2 Angiogenesis Pathway

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Caption: ENMD-2076 inhibits angiogenesis by blocking VEGFR2 signaling.

Long-Term Stability Data (Illustrative)

The following tables provide an illustrative summary of the long-term stability of **ENMD-2076 Tartrate** in various solutions and storage conditions. This data is representative and should be confirmed by in-house stability studies.

Table 1: Stability of **ENMD-2076 Tartrate** in DMSO Stock Solution (10 mM)

Storage Temperature	Time Point	Purity (%) by HPLC	Appearance
-80°C	0	99.8	Clear, colorless solution
6 months	99.7	Clear, colorless solution	
12 months	99.5	Clear, colorless solution	
24 months	99.2	Clear, colorless solution	
-20°C	0	99.8	Clear, colorless solution
1 month	99.6	Clear, colorless solution	
3 months	98.9	Clear, colorless solution	
6 months	97.5	Clear, colorless solution	
4°C	0	99.8	Clear, colorless solution
1 week	98.2	Clear, colorless solution	
2 weeks	96.1	Faintly yellow solution	
4 weeks	92.3	Yellow solution	
Room Temp (25°C)	0	99.8	Clear, colorless solution
24 hours	97.1	Clear, colorless solution	
48 hours	94.5	Faintly yellow solution	

1 week	85.6	Yellow solution, precipitate
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Table 2: Stability of **ENMD-2076 Tartrate** in Aqueous Buffer (PBS, pH 7.4) at 10 µM

Storage Temperature	Time Point	Concentration (%) of Initial)	Appearance
4°C	0	100	Clear, colorless solution
24 hours	98.5	Clear, colorless solution	
72 hours	95.2	Clear, colorless solution	
1 week	90.1	Clear, colorless solution	
Room Temp (25°C)	0	100	Clear, colorless solution
8 hours	92.3	Clear, colorless solution	
24 hours	81.5	Clear, colorless solution	
48 hours	68.7	Faintly turbid	

Experimental Protocols

The following protocols outline the methodologies for assessing the long-term stability of **ENMD-2076 Tartrate** in solution.

Protocol 1: Preparation of ENMD-2076 Tartrate Stock Solutions

Objective: To prepare a high-concentration stock solution of **ENMD-2076 Tartrate** in an appropriate solvent.

Materials:

- **ENMD-2076 Tartrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator

Procedure:

- Equilibrate the **ENMD-2076 Tartrate** powder to room temperature before opening the container.
- Accurately weigh the desired amount of **ENMD-2076 Tartrate** powder using a calibrated analytical balance.
- Transfer the powder to a sterile, amber glass vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired final concentration (e.g., 10 mM).
- Vortex the solution for 2-3 minutes to aid dissolution.
- If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.
- Visually inspect the solution to confirm it is clear and free of particulates.

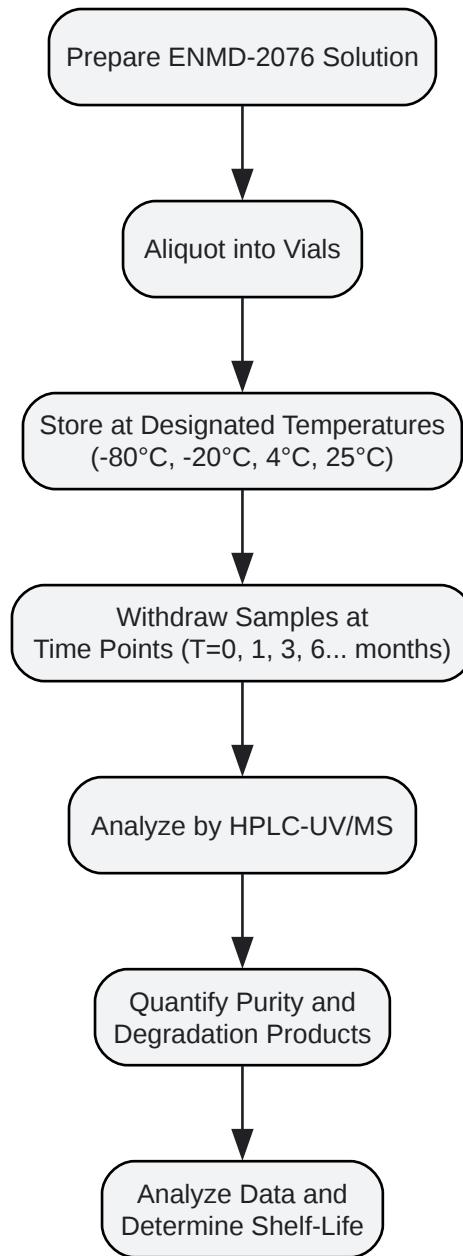
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, date, and storage temperature.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: Long-Term Stability Assessment by HPLC

Objective: To determine the purity and identify any degradation products of **ENMD-2076 Tartrate** in solution over time using High-Performance Liquid Chromatography (HPLC).

Workflow for Stability Assessment:

Workflow for Long-Term Stability Assessment

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Caption: Experimental workflow for assessing the long-term stability of ENMD-2076.

Materials:

- Aliquots of **ENMD-2076 Tartrate** stock solution
- HPLC system with UV or PDA detector and Mass Spectrometer (MS)

- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 μ m)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA) or Trifluoroacetic acid (TFA)
- Autosampler vials

Procedure:

- Sample Preparation:
 - At each designated time point, retrieve an aliquot of the **ENMD-2076 Tartrate** solution from its storage condition.
 - Allow the sample to thaw completely and equilibrate to room temperature.
 - Dilute the sample to a suitable concentration for HPLC analysis (e.g., 10-100 μ g/mL) with the mobile phase.
 - Transfer the diluted sample to an autosampler vial.
- HPLC Analysis:
 - Mobile Phase A: 0.1% FA in water
 - Mobile Phase B: 0.1% FA in ACN
 - Gradient Elution (Example):
 - 0-2 min: 10% B
 - 2-15 min: 10% to 90% B
 - 15-18 min: 90% B
 - 18-19 min: 90% to 10% B

- 19-25 min: 10% B
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Injection Volume: 10 µL
 - Detection Wavelength: As determined by UV-Vis scan of ENMD-2076 (e.g., 254 nm and 320 nm).
 - MS Detection: Use electrospray ionization (ESI) in positive mode to monitor the parent mass of ENMD-2076 and identify potential degradation products.
- Data Analysis:
 - Integrate the peak area of ENMD-2076 and any new peaks corresponding to degradation products.
 - Calculate the purity of ENMD-2076 at each time point as a percentage of the total peak area.
 - Compare the chromatograms over time to identify and quantify the formation of impurities.
 - Determine the degradation rate under each storage condition.

Conclusions and Recommendations

Based on the illustrative data and general handling procedures for similar small molecules, it is recommended to store stock solutions of **ENMD-2076 Tartrate** in anhydrous DMSO at -80°C for long-term stability, with a shelf-life of up to two years. For short-term use, storage at -20°C for up to one month is acceptable. Repeated freeze-thaw cycles should be avoided by preparing single-use aliquots. When preparing aqueous working solutions for cell-based assays, it is advisable to use them immediately, as the stability in aqueous media at physiological pH is limited, especially at room temperature. It is imperative for each laboratory to conduct its own stability studies to establish appropriate handling and storage conditions for their specific experimental needs.

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References

- 1. ENMD-2076 is an orally active kinase inhibitor with antiangiogenic and antiproliferative mechanisms of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Facebook [cancer.gov]
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